Engineering Privileged Scaffolds: A Comprehensive Technical Review of Substituted Piperazine Derivatives

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Compound of Interest

Compound Name:	*(S)-1-Cbz-4-isopropyl-3-methylpiperazine*
Cat. No.:	*B8495394*

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Executive Summary & Pharmacological Significance

As a Senior Application Scientist navigating the complexities of modern drug discovery, I approach the piperazine ring not merely as a structural linker, but as a highly tunable vector for biological interaction. Piperazine—a six-membered heterocycle containing two opposing nitrogen atoms—is universally recognized as a "privileged scaffold" in medicinal chemistry[1]. Its unique physicochemical properties, including high polarity, structural rigidity, and dual hydrogen-bond acceptor/donor capabilities, make it an ideal moiety for fine-tuning the absorption, distribution, metabolism, and excretion (ADME) profiles of drug candidates[2].

The secondary amine groups allow for precise modulation of protonation states at physiological pH, directly influencing aqueous solubility and membrane permeability[3]. Historically and contemporarily, the piperazine core is ubiquitous in FDA-approved therapeutics across diverse indications[4]. Notable examples include the anticancer kinase inhibitor imatinib, the atypical antipsychotic aripiprazole (modulating dopamine and serotonin receptors), the fluoroquinolone antibiotic ciprofloxacin, and the antihistamine cetirizine[1],[5].

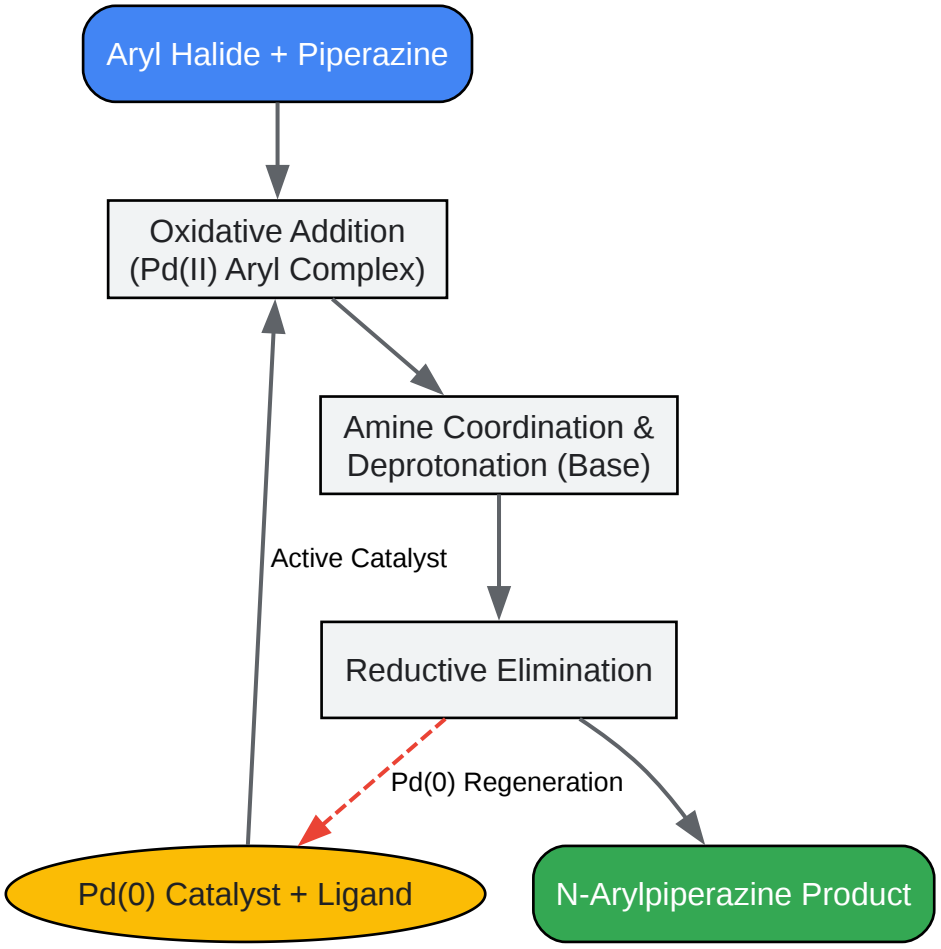
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Synthetic Methodologies: Precision N-Functionalization

The synthesis of substituted piperazines requires rigorous control over regioselectivity, especially when generating unsymmetrical N,N′ -disubstituted derivatives[5]. While classical nucleophilic aromatic substitution (SNAr) is effective for highly electron-deficient aryl halides (e.g., 4-fluoronitrobenzene)[6], modern drug development relies heavily on transition-metal-catalyzed cross-coupling for unactivated or sterically hindered substrates.

The Buchwald-Hartwig Amination

The palladium-catalyzed Buchwald-Hartwig amination is the premier methodology for constructing N -arylpiperazines[7],[8]. This approach overcomes the limitations of SNAr, enabling the coupling of piperazine with a vast array of aryl chlorides and bromides under mild conditions.



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Workflow of Palladium-Catalyzed Buchwald-Hartwig Amination.

Protocol 1: Optimized Kiloscale Buchwald-Hartwig Amination

Objective: Synthesis of mono-N-arylpiperazine avoiding bis-arylation byproducts. Scientific Causality & Procedure:

- Preparation & Degassing: Charge a flame-dried Schlenk flask with the aryl halide (1.0 equiv) and anhydrous THF. Causality: THF provides optimal solubility, while rigorous degassing (sparging with N2for 15 mins) is critical because Pd(0) active species are highly susceptible to oxidative degradation[8].
- Catalyst & Ligand Addition: Add Pd(dba)2(2-5 mol%) and a bulky biaryl phosphine ligand like BINAP or XPhos (2-5 mol%). Causality: The steric bulk of the ligand accelerates the reductive elimination step, forcing the release of the product and minimizing off-target biaryl formation[8].
- Amine & Base Introduction: Add mono-Boc-protected piperazine (1.2 equiv) and Cs2CO3 (1.5 equiv). Causality: Using a mono-protected piperazine is the most robust way to prevent symmetrical bis-arylation. Cs2CO3is chosen as a mild, non-nucleophilic base that effectively deprotonates the coordinated amine to form the Pd-amido complex without inducing side reactions[6],[8].
- Thermal Activation: Heat the mixture to 80°C for 12-24 hours under a nitrogen atmosphere. Monitor via LC-MS.
- Workup & Palladium Scavenging: Filter through Celite to remove inorganic salts. Treat the filtrate with a thiol-capped silica gel scavenger. Causality: Residual heavy metals in pharmaceutical intermediates must be strictly controlled (typically <100 ppm); thiol-functionalized silica effectively chelates and removes residual palladium[8].

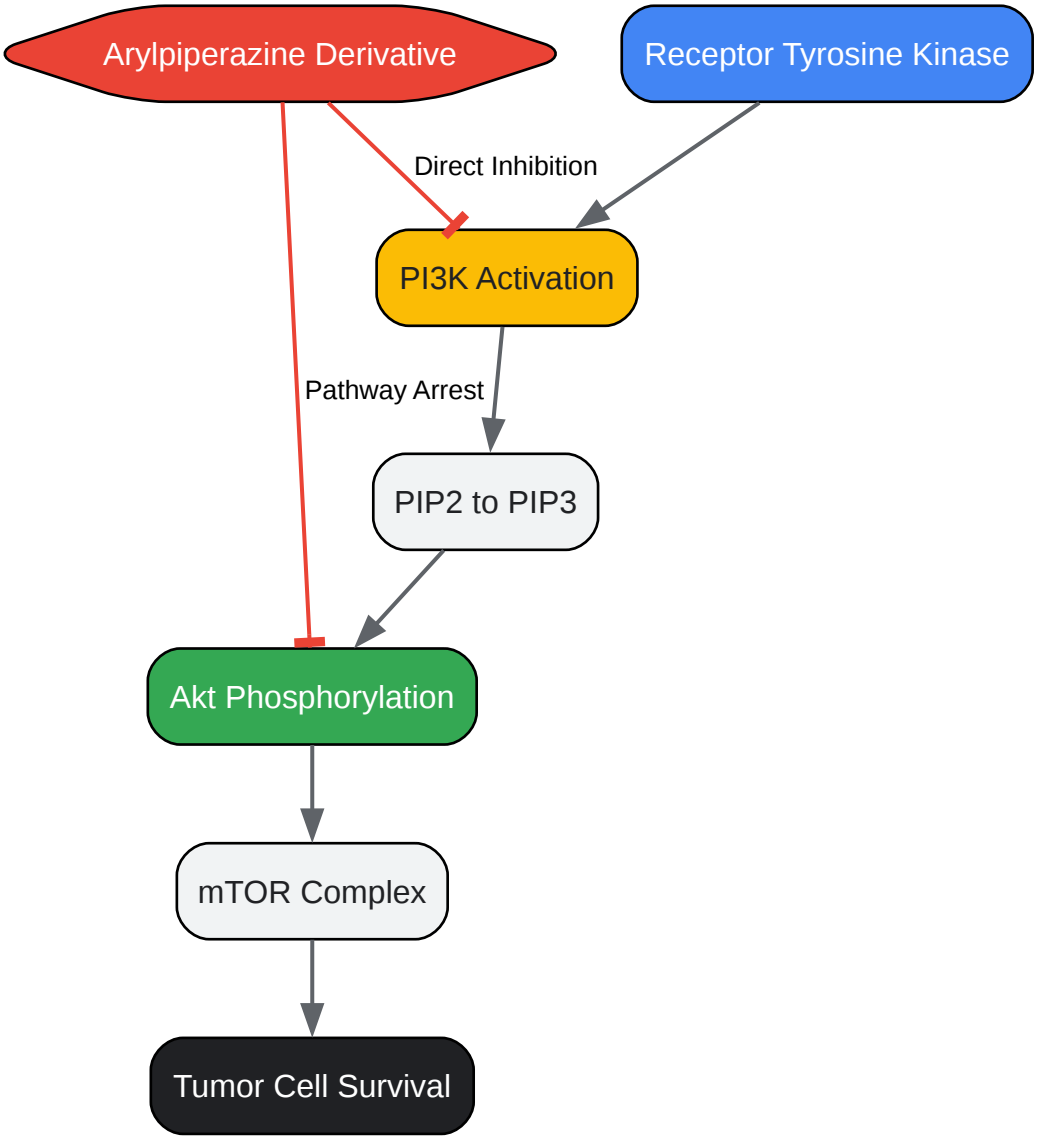
Biological Activities & Structure-Activity Relationships (SAR)

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Substituted piperazines exhibit a remarkably broad spectrum of biological activities, heavily dictated by their N -substituents[2],[9].

Anticancer Activity

Arylpiperazines have emerged as potent cytotoxic agents. They frequently target the PI3K/Akt/mTOR signaling axis, a pathway notoriously over-activated in human malignancies[2]. The basic piperazine nitrogen often engages in critical hydrogen bonding with the kinase hinge region, while the aryl groups occupy hydrophobic pockets to confer selectivity.



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PI3K/Akt Pathway Inhibition by Arylpiperazine Derivatives.

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Antimicrobial and Antiviral Efficacy

In the fight against antimicrobial resistance (AMR), piperazine-tethered heterocycles (e.g., thiazole-piperazines or Schiff bases) demonstrate significant efficacy[10],[11],[12]. The protonated piperazine at physiological pH enhances electrostatic interactions with negatively charged bacterial cell membranes, facilitating intracellular accumulation[13]. Furthermore, piperazine derivatives exhibit promising antiviral properties, including sub-micromolar inhibition of HIV-1 entry (acting as CCR5 antagonists) and activity against SARS-CoV-2[14].

Quantitative Data Summary

To benchmark the efficacy of novel derivatives, researchers rely on standardized metrics. The following table summarizes typical pharmacological ranges for optimized piperazine scaffolds.

Therapeutic Area	Primary Target / Mechanism	Evaluation Metric	Typical Efficacy Range	FDA-Approved Example
Anticancer	PI3K/Akt/mTOR Kinase Inhibition	IC50(Cell Viability)	0.01 – 5.0 μM[2]	Imatinib, Ribociclib[4]
Antimicrobial	DNA Gyrase / Cell Wall Synthesis	MIC (Broth Microdilution)	0.5 – 16 μg/mL[2]	Ciprofloxacin[5]
Antipsychotic	D2/ 5−HT2A GPCRs	Ki(Binding Affinity)	0.1 – 10 nM[2]	Aripiprazole, Trazodone[1]
Antiviral	Viral Entry (e.g., HIV CCR5)	IC50(Viral Replication)	0.03 – 0.15 μM[14]	Indinavir (Protease)

Experimental Biological Evaluation

Validating the biological activity of synthesized piperazines requires robust, reproducible phenotypic assays that minimize subjective interpretation.

Protocol 2: High-Throughput In Vitro Antimicrobial MIC Assay (Resazurin Microtiter Method)

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Objective: Determine the Minimum Inhibitory Concentration (MIC) of novel piperazine derivatives against ESKAPE pathogens. Scientific Causality & Procedure:

- Compound Preparation: Dissolve the piperazine derivative in clinical-grade DMSO to create a 10 mg/mL stock. Causality: DMSO ensures complete dissolution of lipophilic arylpiperazines; however, the final assay concentration of DMSO must be kept below 1% (v/v) to prevent solvent-induced baseline cytotoxicity.

- Broth Microdilution: In a 96-well plate, perform two-fold serial dilutions of the compound in Mueller-Hinton Broth (MHB) to achieve a concentration gradient (e.g., 64 µg/mL down to 0.125 µg/mL).

- Inoculum Standardization: Prepare a bacterial suspension matching a 0.5 McFarland standard (approx. 1.5×108 CFU/mL), then dilute 1:150 in MHB. Add 50 µL to each well to achieve a final inoculum of 5×105 CFU/mL. Causality: Strict adherence to this inoculum density prevents the "inoculum effect," where artificially high bacterial loads overwhelm the drug, yielding false-resistant MIC values.

- Incubation: Seal the plate with a breathable membrane and incubate at 37°C for 18-20 hours.

- Colorimetric Endpoint Determination: Add 10 µL of a 0.015% aqueous resazurin solution to all wells and incubate for an additional 2 hours. Causality: Resazurin acts as an electron acceptor. Metabolically active, surviving bacteria reduce the blue, non-fluorescent resazurin to pink, highly fluorescent resorufin. This provides an objective, self-validating colorimetric endpoint, eliminating the subjectivity of visually assessing broth turbidity[2]. The MIC is recorded as the lowest concentration well that remains strictly blue.

Future Perspectives

The future of piperazine medicinal chemistry lies in the integration of cheminformatics and artificial intelligence (AI) to predict off-target toxicities (polypharmacology) inherent to basic amines[5]. Furthermore, the transition toward green chemistry—such as solvent-free, microwave-assisted syntheses of piperazine Schiff bases—will streamline the sustainable production of these critical pharmacophores[7],[12].

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